

Preparation of BMT-145027 Stock Solution in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMT-145027

Cat. No.: B2848523

[Get Quote](#)

For research use only. Not for use in diagnostic procedures.

Abstract

This document provides a detailed protocol for the preparation of a stock solution of **BMT-145027** in dimethyl sulfoxide (DMSO). **BMT-145027** is a positive allosteric modulator of the metabotropic glutamate receptor 5 (mGluR5) and is a valuable tool for research in neuroscience and drug development.^{[1][2][3]} Proper preparation and storage of the stock solution are critical for ensuring the accuracy and reproducibility of experimental results. This guide outlines the necessary materials, a step-by-step procedure for solubilization, and recommendations for storage to maintain the compound's stability.

Physicochemical Properties of BMT-145027

A summary of the key physicochemical properties of **BMT-145027** is provided in the table below. This information is essential for accurate calculations and preparation of the stock solution.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₁₄ ClF ₃ N ₄	[1][4]
Molecular Weight	438.83 g/mol	
CAS Number	2018282-44-3	
Appearance	Light yellow to yellow solid	
Solubility in DMSO	2 - 4.35 mg/mL (approximately 4.56 - 9.91 mM)	

Experimental Protocol: Preparation of a 10 mM BMT-145027 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BMT-145027** in DMSO. Researchers should adjust the concentration based on their specific experimental needs and the solubility limits of the compound.

Materials:

- **BMT-145027** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, and a lab coat

Procedure:

- Equilibrate **BMT-145027**: Before opening, allow the vial of **BMT-145027** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.

- Calculate the Required Mass: To prepare a 10 mM stock solution, calculate the mass of **BMT-145027** required using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

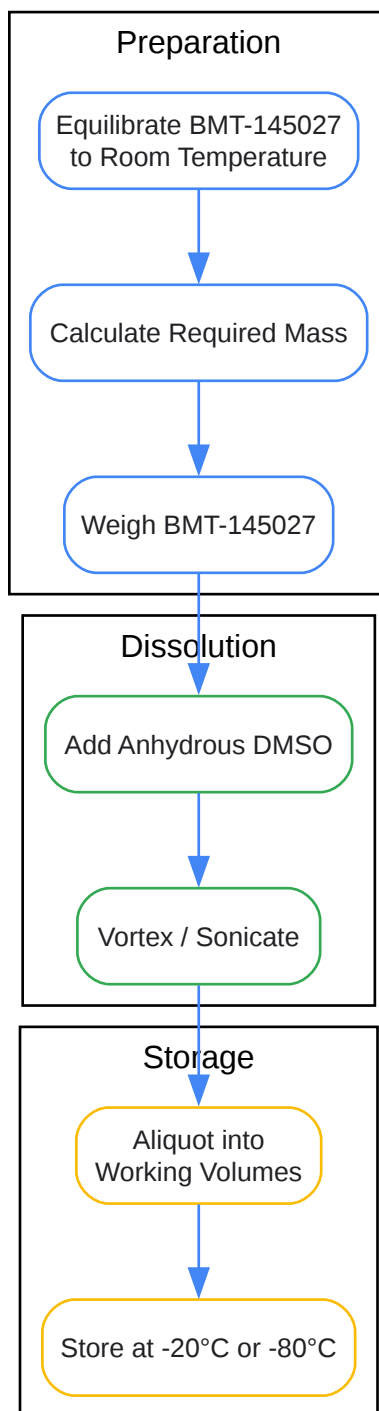
For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 438.83 \text{ g/mol} / 1000 = 4.3883 \text{ mg}$$

- Weigh **BMT-145027**: On a calibrated analytical balance, carefully weigh out the calculated mass of **BMT-145027** into a sterile microcentrifuge tube.
- Add DMSO: Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the **BMT-145027** powder. For the example above, add 1 mL of DMSO.
- Dissolve the Compound:
 - Tightly cap the tube and vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes. Gentle warming (up to 37°C) can also aid in solubilization.
 - Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.
- Aliquot and Store: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots of the **BMT-145027** stock solution at -20°C or -80°C for long-term storage. When stored properly, the solution in DMSO should be stable for several months.

Workflow for BMT-145027 Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of the **BMT-145027** stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of **BMT-145027** stock solution in DMSO.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **BMT-145027** and DMSO.
- Handle **BMT-145027** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of other chemicals through the skin. Avoid direct contact with the skin. If contact occurs, wash the affected area immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for **BMT-145027** for comprehensive safety information.

Conclusion

This application note provides a standardized protocol for the preparation of **BMT-145027** stock solutions in DMSO, designed to ensure the integrity and efficacy of the compound in research applications. Adherence to these guidelines for calculation, solubilization, and storage will contribute to the generation of reliable and reproducible experimental data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. file.glpbio.com [file.glpbio.com]
2. BMT-145027 | GluR | TargetMol [targetmol.com]
3. medchemexpress.com [medchemexpress.com]
4. calpaclab.com [calpaclab.com]

- To cite this document: BenchChem. [Preparation of BMT-145027 Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2848523#how-to-prepare-bmt-145027-stock-solution-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com